

# EMD 495235 stability and storage conditions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: EMD 495235

Cat. No.: B1639812

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## Technical Support Center: EMD 495235

This technical support center provides guidance on the stability and storage of **EMD 495235**, a research compound. The information is intended for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **EMD 495235**?

A1: For long-term stability, **EMD 495235** should be stored at -20°C in a tightly sealed container, protected from light. Under these conditions, the compound is stable for at least two years.

Q2: Can I store **EMD 495235** at 4°C for a short period?

A2: Yes, for short-term storage (up to one month), **EMD 495235** can be stored at 4°C. However, it is crucial to minimize exposure to humidity and light.

Q3: How should I handle the compound upon receiving it?

A3: Upon receipt, it is recommended to equilibrate the vial to room temperature before opening to prevent moisture condensation. The compound is supplied as a solid, and any unused portion should be stored under the recommended long-term conditions.

Q4: Is **EMD 495235** sensitive to light?

A4: Yes, **EMD 495235** is photolabile. All handling and experimental procedures should be performed under subdued light conditions. Use amber vials or wrap containers with aluminum foil to protect from light exposure.

Q5: What solvents are recommended for dissolving **EMD 495235**?

A5: **EMD 495235** is soluble in organic solvents such as DMSO and ethanol. For aqueous solutions, it is recommended to first prepare a concentrated stock solution in an organic solvent and then dilute it with the aqueous buffer of choice.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Compound degradation due to improper storage.	Verify that the compound has been stored at -20°C and protected from light. Prepare fresh stock solutions.
Repeated freeze-thaw cycles of stock solutions.	Aliquot stock solutions into single-use volumes to avoid multiple freeze-thaw cycles.	
Difficulty dissolving the compound	Incorrect solvent or low temperature.	Ensure the use of a recommended organic solvent like DMSO. Gently warm the solution to aid dissolution if necessary.
Compound has absorbed moisture.	Equilibrate the vial to room temperature before opening. Store in a desiccator if necessary.	
Precipitation of the compound in aqueous media	Low solubility in aqueous buffers.	Increase the percentage of the organic co-solvent or use a surfactant. Prepare fresh dilutions from the stock solution for each experiment.

## Stability Data

The stability of **EMD 495235** has been evaluated under various conditions. The following tables summarize the percentage of the compound remaining after storage.

Table 1: Solid-State Stability of **EMD 495235**

Storage Condition	1 Month	6 Months	12 Months	24 Months
-20°C, Protected from Light	>99%	>99%	>99%	>99%
4°C, Protected from Light	>99%	98.5%	97.2%	95.1%
25°C / 60% RH, Protected from Light	98.1%	94.3%	90.5%	85.4%
40°C / 75% RH, Protected from Light	95.2%	88.7%	81.3%	72.6%
25°C, Exposed to Light	90.3%	75.8%	60.1%	45.9%

Table 2: Stability of **EMD 495235** in Solution (10 mM in DMSO)

Storage Condition	1 Week	1 Month	3 Months	6 Months
-20°C	>99%	>99%	98.9%	97.5%
4°C	98.7%	96.4%	92.1%	87.8%
25°C	95.1%	89.9%	80.4%	70.2%

## Experimental Protocols

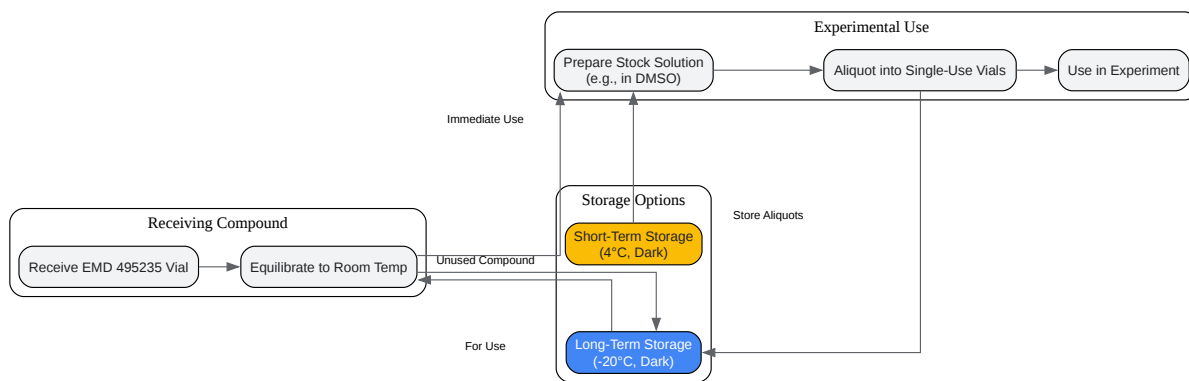
### Protocol 1: Solid-State Stability Assessment

- **Sample Preparation:** Weigh approximately 5 mg of **EMD 495235** into separate amber glass vials for each storage condition and time point.
- **Storage:** Store the vials under the conditions specified in Table 1.
- **Sample Analysis:** At each designated time point, dissolve the contents of a vial in a known volume of DMSO to a final concentration of 1 mg/mL.
- **Quantification:** Analyze the samples by High-Performance Liquid Chromatography (HPLC) with a UV detector. The peak area of **EMD 495235** is compared to that of a freshly prepared standard solution to determine the percentage remaining.

### Protocol 2: Solution Stability Assessment

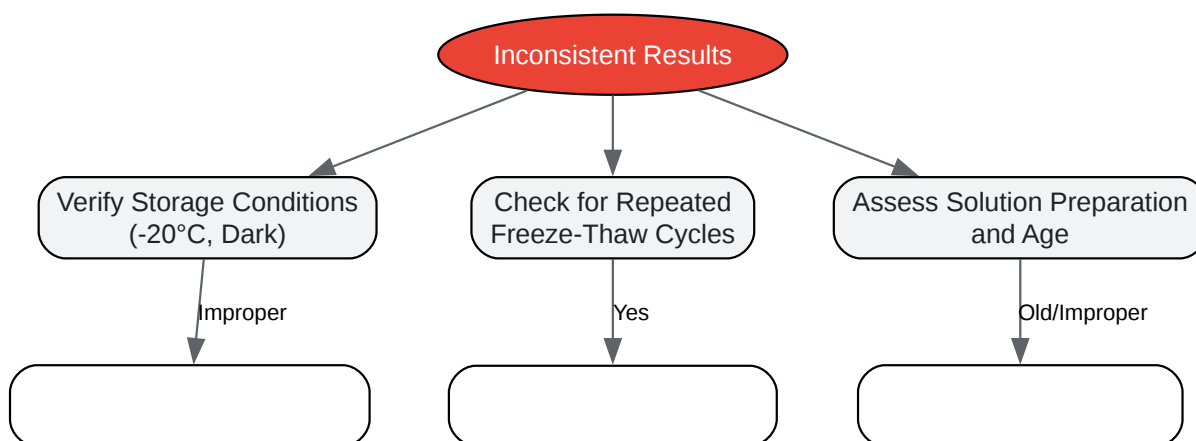
- **Sample Preparation:** Prepare a 10 mM stock solution of **EMD 495235** in DMSO.
- **Aliquoting:** Aliquot the stock solution into amber vials.
- **Storage:** Store the aliquots under the conditions specified in Table 2.
- **Sample Analysis:** At each time point, analyze an aliquot directly by HPLC.
- **Quantification:** Compare the peak area of the stored sample to that of a freshly prepared 10 mM solution to determine the percentage remaining.

## Visualizations



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Caption: Recommended workflow for handling and storage of **EMD 495235**.



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Caption: Troubleshooting logic for inconsistent experimental results.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)